

Application Notes and Protocols for 2-(2,2,2-Trifluoroethoxy)ethanol

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Compound of Interest

Compound Name: 2-(2,2,2-Trifluoroethoxy)ethanol

CAS No.: 2358-54-5

Cat. No.: B1295709

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For Researchers, Scientists, and Drug Development Professionals

These application notes detail the use of **2-(2,2,2-Trifluoroethoxy)ethanol** as a key building block in the synthesis of biologically active compounds. The protocols provided are based on established research and are intended to guide laboratory work in the development of novel therapeutic agents.

Application Note 1: Synthesis of Novel Chalcones with Antiplasmodial Activity

Introduction

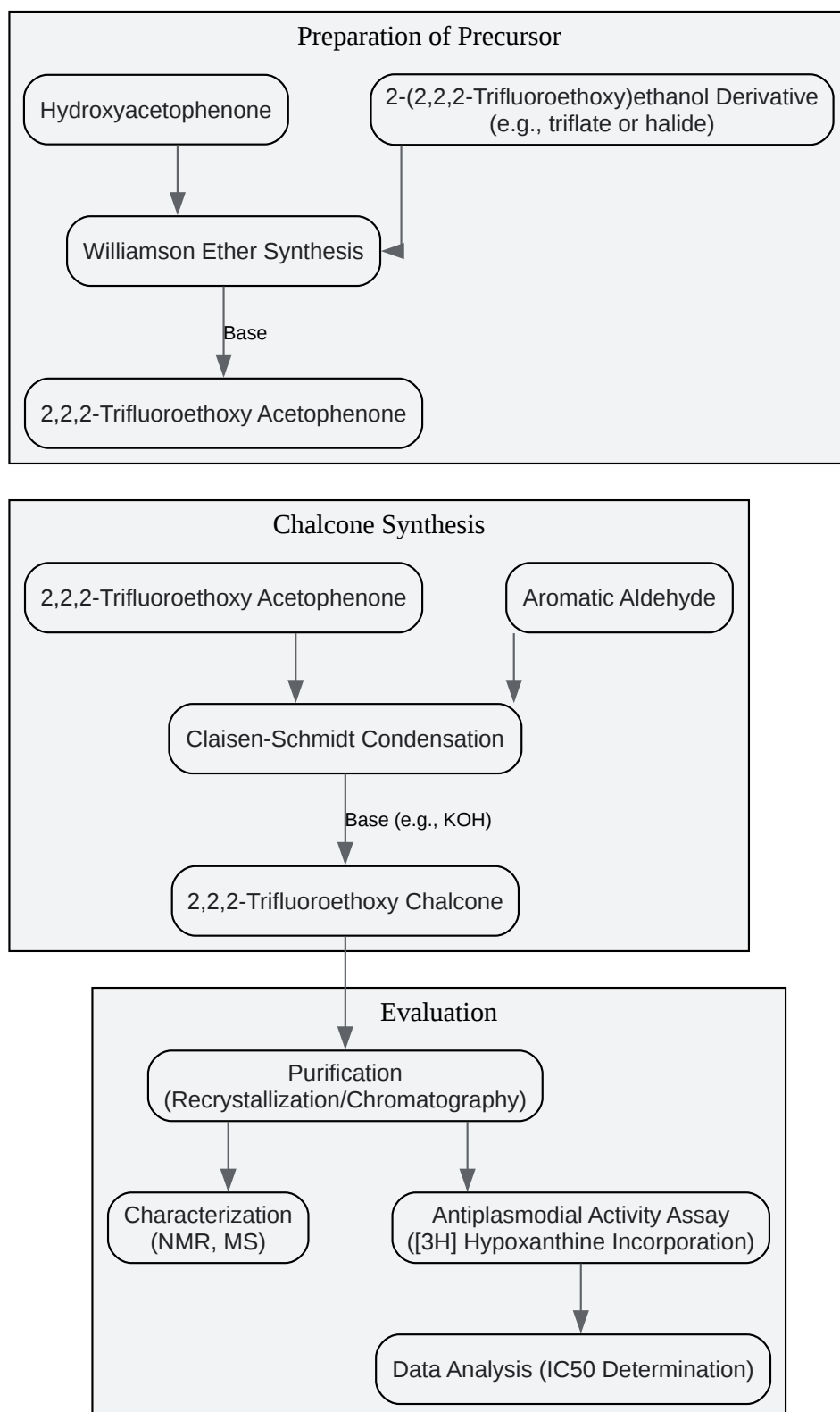
Malaria remains a significant global health challenge, with the continuous emergence of drug-resistant strains of *Plasmodium falciparum*. This necessitates the development of new and effective antimalarial agents. Chalcones, a class of compounds characterized by a 1,3-diaryl-2-propen-1-one backbone, have demonstrated a wide range of pharmacological activities, including potent antiplasmodial effects. The introduction of fluorine-containing moieties into drug candidates can significantly enhance their metabolic stability, bioavailability, and binding

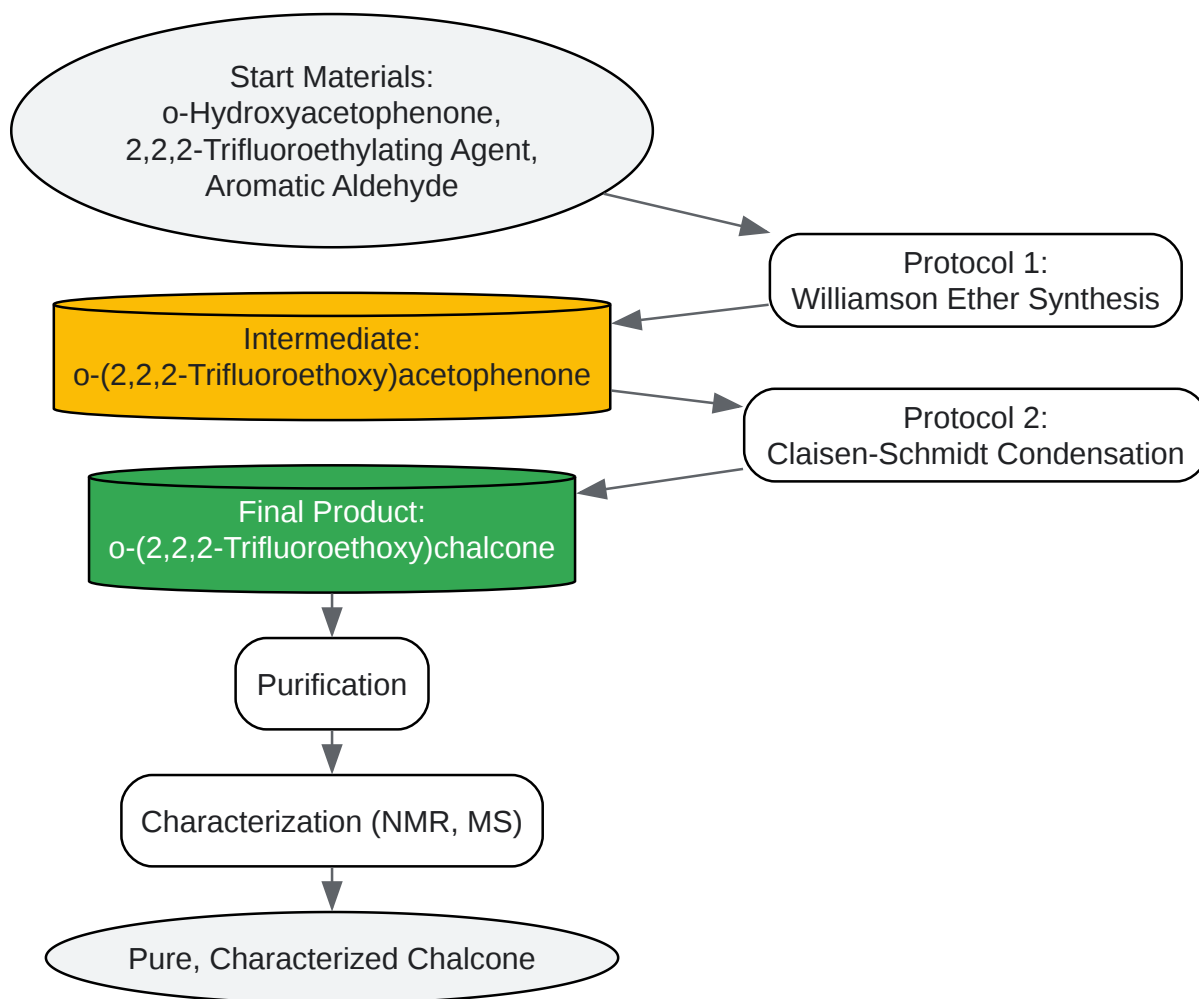
affinity. **2-(2,2,2-Trifluoroethoxy)ethanol** serves as a valuable synthetic building block for incorporating the trifluoroethoxy group onto aromatic rings, a strategy that has been successfully employed to generate novel chalcones with promising activity against *P. falciparum*.

Principle

The trifluoroethoxy group can be introduced onto a phenolic precursor via a Williamson ether synthesis using a trifluoroethylating agent. The resulting trifluoroethoxy-substituted acetophenone can then undergo a Claisen-Schmidt condensation with a suitable aromatic aldehyde to yield the target chalcone. The presence of the 2,2,2-trifluoroethoxy group on the chalcone scaffold has been shown to influence the antiplasmodial potency, with the position of substitution playing a critical role in the observed biological activity. Research has indicated that chalcones bearing the 2,2,2-trifluoroethoxy group on the ortho position of the 1-phenyl ring exhibit enhanced antiplasmodial activity.^{[1][2]}

Workflow for Synthesis of 2,2,2-Trifluoroethoxychalcones





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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. Synthesis and Evaluation of Antiplasmodial Activity of 2,2,2-Trifluoroethoxychalcones and 2-Fluoroethoxy Chalcones against Plasmodium falciparum in Culture - PMC [pmc.ncbi.nlm.nih.gov]

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